

validation of analytical methods for 4,5-dinitro-1H-imidazole

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Compound of Interest

Compound Name: 4,5-dinitro-1H-imidazole

Cat. No.: B100364

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A comprehensive guide to the analytical validation of **4,5-dinitro-1H-imidazole**, a compound of interest for researchers, scientists, and drug development professionals, is presented below.

Due to the limited availability of published, fully validated analytical methods specifically for **4,5-dinitro-1H-imidazole**, this guide provides a comparative overview of methodologies suitable for its analysis, based on established methods for closely related dinitroimidazole and nitroimidazole compounds. The experimental data and protocols detailed herein are adapted from validated methods for analogous compounds and serve as a robust starting point for in-house method development and validation.

Comparison of Analytical Methods

The selection of an analytical method for **4,5-dinitro-1H-imidazole** depends on the specific requirements of the analysis, such as the required sensitivity, selectivity, and the nature of the sample matrix. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used technique for the quantification of nitroaromatic compounds, offering a good balance of performance and accessibility. For more demanding applications requiring higher sensitivity and specificity, particularly in complex matrices, Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) is the preferred method. A simpler, albeit less specific, alternative is UV-Vis Spectrophotometry.

Data Presentation

The following table summarizes the performance of various analytical methods applicable to the analysis of dinitroimidazole and related nitroimidazole compounds. This allows for a direct

comparison of their key analytical performance parameters.

Analytical Method	Compound	Linearity (r^2)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)
HPLC-UV	1-methyl-3,5-dinitro-1H-1,2,4-triazole	> 0.999	0.6 µg/mL	1.02 µg/mL	98.17 - 100.83
HPLC-UV	Secnidazole (a 5-nitroimidazole)	Not Specified	0.41 µg/mL	Not Specified	Not Specified
LC-MS/MS	Various Nitroimidazoles	≥ 0.9992	0.02 - 0.07 µg/kg	0.05 - 0.2 µg/kg	90.2 - 105.6
UV-Vis Spectrophotometry	Ornidazole	Not Specified	Not Specified	Not Specified	Not Specified

Note: The data for 1-methyl-3,5-dinitro-1H-1,2,4-triazole is presented as a close structural analog to **4,5-dinitro-1H-imidazole**. Data for other nitroimidazoles are provided for broader context and comparison.

Experimental Protocols

Detailed methodologies are crucial for the successful implementation and validation of analytical methods. Below are representative protocols for HPLC-UV and LC-MS/MS analysis, adapted from methods for related compounds.

High-Performance Liquid Chromatography (HPLC-UV)

This method is suitable for the quantification of **4,5-dinitro-1H-imidazole** in bulk material and simple formulations. The protocol is based on a validated method for a similar dinitroazole compound[1].

1. Instrumentation and Materials:

- HPLC system with a UV-Vis detector
- SinoChrom ODS-BP column (4.6 × 200 mm, 5 µm) or equivalent C18 column
- Methanol (HPLC grade)
- Water (HPLC grade)
- Reference standard of **4,5-dinitro-1H-imidazole**

2. Chromatographic Conditions:

- Mobile Phase: Methanol:Water (50:50, v/v)[[2](#)]
- Flow Rate: 1.0 mL/min
- Column Temperature: 25 °C
- Detection Wavelength: 240 nm
- Injection Volume: 10 µL

3. Preparation of Solutions:

- Standard Stock Solution: Accurately weigh and dissolve an appropriate amount of **4,5-dinitro-1H-imidazole** reference standard in the mobile phase to obtain a known concentration.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to cover the desired concentration range for the calibration curve.
- Sample Solution: Prepare the sample solution by accurately weighing and dissolving the sample containing **4,5-dinitro-1H-imidazole** in the mobile phase to a concentration that falls within the calibration range.

4. Method Validation Parameters (based on a similar compound)[[1](#)]:

- Linearity: A linear relationship between peak area and concentration should be established (e.g., $r^2 > 0.999$).
- Accuracy: Determined by recovery studies, typically expected to be within 98-102%.
- Precision: Expressed as the relative standard deviation (RSD) for replicate measurements, which should be below 2%.
- Limit of Detection (LOD) and Limit of Quantification (LOQ): Determined based on the signal-to-noise ratio.

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

This method provides high sensitivity and selectivity, making it ideal for the determination of trace levels of **4,5-dinitro-1H-imidazole** in complex matrices such as biological fluids or environmental samples. The following is a general protocol based on methods for other nitroimidazoles[[3](#)][[4](#)][[5](#)].

1. Instrumentation and Materials:

- LC-MS/MS system (e.g., Triple Quadrupole) with an electrospray ionization (ESI) source
- C18 analytical column (e.g., 50 x 2.1 mm, 1.8 μ m)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid

2. Liquid Chromatography Conditions:

- Mobile Phase A: Water with 0.1% formic acid

- Mobile Phase B: Acetonitrile or Methanol with 0.1% formic acid
- Gradient Elution: A typical gradient would start with a low percentage of Mobile Phase B, increasing over time to elute the analyte.
- Flow Rate: 0.2 - 0.5 mL/min
- Column Temperature: 40 °C

3. Mass Spectrometry Conditions:

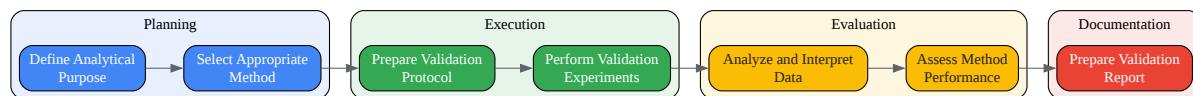
- Ionization Mode: Positive or Negative Electrospray Ionization (ESI)
- Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for **4,5-dinitro-1H-imidazole** for quantification and confirmation.

4. Sample Preparation:

- Sample preparation will be matrix-dependent and may involve protein precipitation (for plasma samples), solid-phase extraction (SPE), or liquid-liquid extraction (LLE) to remove interferences and concentrate the analyte.

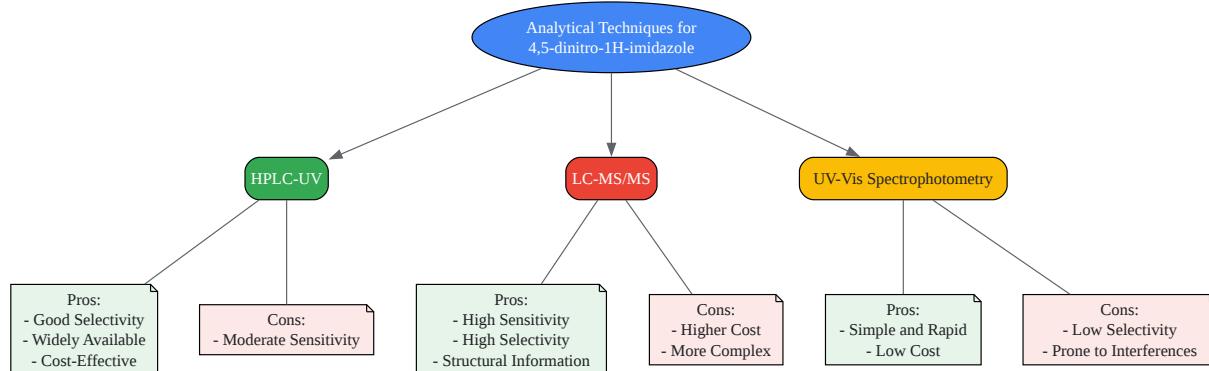
Mandatory Visualizations

The following diagrams illustrate the general workflow for analytical method validation and a comparison of the different analytical techniques.



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General workflow for the validation of an analytical method.



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Comparison of analytical techniques for **4,5-dinitro-1H-imidazole**.

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